

In Vitro Studies of Methyl Ganoderate C6: A Review of Available Research

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Compound of Interest

Compound Name: Methyl ganoderate C6

Cat. No.: B12110455

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While **Methyl Ganoderate C6**, a triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*, has been identified in several studies, detailed in vitro research on the purified compound is limited in publicly available scientific literature. Current research primarily mentions **Methyl Ganoderate C6** as a constituent of complex *Ganoderma lucidum* extracts, with most functional studies being performed on these extracts as a whole.

This document summarizes the available information and provides context for the current state of research on this specific compound.

Compound Identification

Methyl Ganoderate C6 has been characterized and is listed in chemical databases with the following identifiers:

Parameter	Value
Chemical Formula	C31H44O8
CAS Number	105742-81-2

Mention in In Vitro Research

Several research papers have identified **Methyl Ganoderate C6** as a component of *Ganoderma lucidum* extracts used in in vitro experiments. For instance, a study on the effects

of an ethanol extract of *Ganoderma lucidum* on human keratinocytes confirmed the presence of Ganoderic acid C6 (the demethylated form) in the extract. However, the reported experiments on cell viability, proliferation, and wound healing were conducted using the entire extract, not the isolated compound.

Similarly, another study investigating the therapeutic potential of a *Ganoderma lucidum* capsule extract in an in vitro model of neuroinflammation identified Ganoderic acid C6 as one of the constituents. The subsequent anti-inflammatory and neuroprotective assays were performed with the complete extract, and further analysis of individual compounds focused on other ganoderic acids.

One review article briefly mentions Ganoderic acid C6 in a table, associating it with potential anti-atherosclerosis activity, but does not provide citations to primary research papers detailing the specific in vitro experiments.

Current Research Landscape and Future Directions

The current body of scientific literature indicates that while methods for the isolation and identification of **Methyl Ganoderate C6** exist, comprehensive in vitro studies to elucidate its specific biological activities, mechanisms of action, and signaling pathways are yet to be published.

The repeated identification of this compound in bioactive extracts of *Ganoderma lucidum* suggests that it may contribute to the overall therapeutic effects of the mushroom. Future research should focus on the following areas:

- **Isolation and Purification:** Development of efficient methods to obtain pure **Methyl Ganoderate C6** in sufficient quantities for detailed biological assays.
- **Bioactivity Screening:** A systematic evaluation of the in vitro effects of the purified compound on various cell lines to identify its potential anti-cancer, anti-inflammatory, immunomodulatory, or other therapeutic properties.
- **Mechanistic Studies:** Upon identification of significant bioactivity, further research will be required to determine the underlying molecular mechanisms and signaling pathways involved.

Due to the absence of specific in vitro studies on **Methyl Ganoderate C6**, it is not possible to provide detailed application notes, experimental protocols, quantitative data tables, or signaling pathway diagrams as requested. Researchers interested in this specific compound will likely need to undertake primary research to establish its in vitro bioactivities.

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